

# A Comprehensive Technical Guide to the Nuclear Properties of Krypton-83

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## Compound of Interest

Compound Name: krypton-83

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the fundamental nuclear properties of **Krypton-83** ( $^{83}\text{Kr}$ ), a stable isotope of krypton. The information is curated for professionals in research, science, and drug development who may utilize this isotope in various applications, including nuclear magnetic resonance (NMR) spectroscopy and imaging.

## Core Nuclear Characteristics

**Krypton-83** is a naturally occurring, stable isotope of the noble gas krypton, distinguished by its unique nuclear properties that make it valuable for specialized scientific applications. It possesses a non-zero nuclear spin, rendering it NMR-active, and a significant nuclear electric quadrupole moment.

## Summary of Quantitative Nuclear Data

The essential nuclear properties of **Krypton-83** are summarized in the tables below for clear comparison and reference.

General Properties	Value	Unit
Atomic Mass	82.9141360[1], 82.914127(2)[2]	amu, u
Natural Abundance	11.49[3][4], 11.500(19)[2]	%
Nuclear Spin (I)	9/2[1][3]	
Parity	+ [1][2]	
Stability	Stable[1][5]	

NMR Properties	Value	Unit
Nuclear Magnetic Dipole Moment ( $\mu$ )	-0.9707297(32)[6], -0.970730(3)[2], -0.970669[1][7]	$\mu\text{N}$
Nuclear Electric Quadrupole Moment (Q)	+0.259(1)[2], +0.26(3)[1]	b
g-factor (gI)	-0.215704[5], -0.21571777777778[2]	
Gyromagnetic Ratio ( $\gamma$ )	$1.0331 \times 10^7$ [2]	$\text{rad T}^{-1} \text{s}^{-1}$

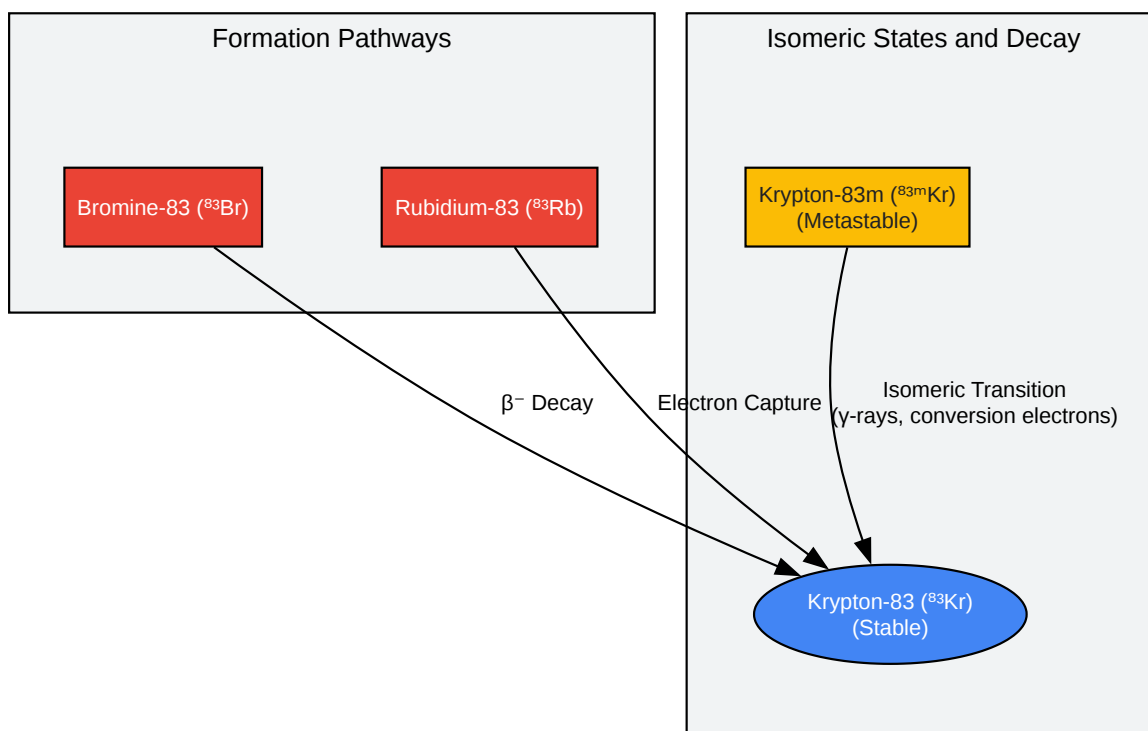
Nuclear Isomers of Krypton-83		
Property	$^{83m1}\text{Kr}$	$^{83m2}\text{Kr}$
Excitation Energy	9.4057(6)[2][8]	41.5575(7)[2][9]
Half-life	156.8(5)[2][8], 154.4(11)[9]	1.83(2)[2][9]
Spin and Parity	7/2+[2][8]	1/2-[1][2]
Decay Mode	Isomeric Transition	Isomeric Transition[1]
Magnetic Dipole Moment ( $\mu$ )	-0.943(2)[1][8]	+0.591(2)[1]
Electric Quadrupole Moment (Q)	+0.495(10)[1][8]	Not Available

## Nuclear Formation and Decay

While  $^{83}\text{Kr}$  itself is stable, it can be formed through the radioactive decay of parent nuclides. The primary formation pathways are:

- Beta Decay of Bromine-83 ( $^{83}\text{Br}$ ):  $^{83}\text{Br}$  undergoes beta decay, emitting an electron and an antineutrino to become  $^{83}\text{Kr}$ . [1][2]
- Electron Capture of Rubidium-83 ( $^{83}\text{Rb}$ ):  $^{83}\text{Rb}$  decays via electron capture, where an inner atomic electron is captured by the nucleus, transforming a proton into a neutron and resulting in the formation of  $^{83}\text{Kr}$ . [1][2]

The isomeric state,  $^{83m}\text{Kr}$ , is utilized as a calibration source in various experiments. It decays via internal transition, emitting monoenergetic conversion electrons at 9.4 keV and 32.2 keV. [10]



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Formation and Isomeric Decay of **Krypton-83**.

## Experimental Protocols

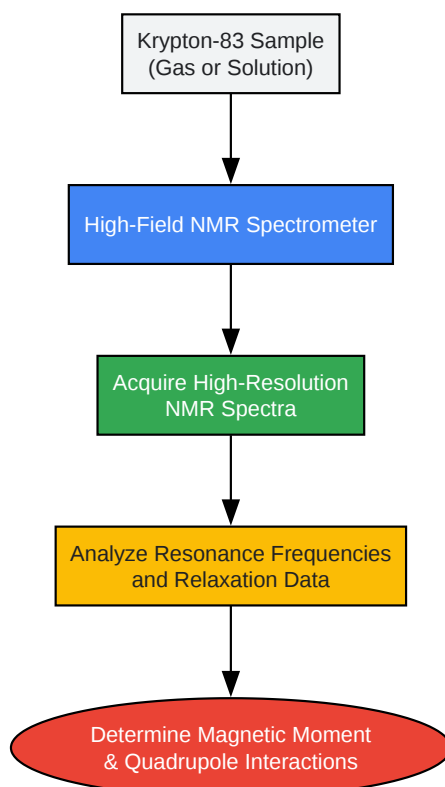
The determination of the nuclear properties of **Krypton-83** relies on a suite of sophisticated experimental techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To precisely measure the nuclear magnetic dipole moment and study the interactions of the  $^{83}\text{Kr}$  nucleus with its electronic environment.

Methodology:

- **Sample Preparation:** Gaseous **Krypton-83**, either naturally abundant or enriched, is introduced into a high-pressure NMR tube. For studies in solution, the gas is dissolved in a suitable solvent.[11]
- **Instrumentation:** A high-field NMR spectrometer is utilized.[6]
- **Data Acquisition:** High-resolution NMR spectra are acquired by applying a strong external magnetic field ( $B_0$ ) and observing the resonance frequencies of the  $^{83}\text{Kr}$  nuclei.[6] The linear dependence of resonance frequencies on the gas density is measured and extrapolated to zero density to eliminate intermolecular interaction effects.[6]
- **Analysis:** The nuclear magnetic moment is determined with high precision by combining the measured resonance frequencies with known values for nuclear magnetic shielding.[6] The quadrupolar nature of the  $^{83}\text{Kr}$  nucleus (spin  $I = 9/2$ ) leads to relaxation effects that are sensitive to the local electric field gradients, providing insights into the material's surface chemistry and structure.[12]



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Workflow for NMR Spectroscopy of **Krypton-83**.

## Gamma-Ray Spectroscopy

Objective: To investigate the energy levels and decay schemes of nuclei that decay to **Krypton-83**, as well as the decay of its isomers.

Methodology:

- Source Production: Radioactive sources, such as  $^{83}\text{Rb}$  or  $^{83}\text{Br}$ , are produced, often through nuclear reactions.[13]
- Detection: High-purity germanium (HPGe) detectors are used to measure the energy of the gamma rays emitted during the decay process with high resolution.[14]
- Data Analysis: The resulting gamma-ray spectra are analyzed to identify the energies and intensities of the emitted photons. Coincidence measurements can be performed to establish cascade relationships between gamma rays.[13] This information is used to construct a detailed decay scheme, including the energy levels, spins, and parities of the daughter nucleus ( $^{83}\text{Kr}$ ).[13]

## Neutron Capture Cross-Section Measurement

Objective: To determine the probability of a **Krypton-83** nucleus capturing a neutron as a function of neutron energy.

Methodology:

- Neutron Source: A pulsed neutron source is used to generate neutrons over a wide range of energies.
- Target: A sample of **Krypton-83** gas is placed in the neutron beam.[15]
- Detection: A detector array, such as the Detector for Advanced Neutron Capture Experiments (DANCE) at Los Alamos National Laboratory, surrounds the target to detect the gamma rays emitted immediately following a neutron capture event.[16][17]

- Time-of-Flight Technique: The energy of the captured neutron is determined by measuring the time it takes for the neutron to travel from the source to the target.[16][17]
- Data Analysis: The number of capture events is recorded as a function of neutron energy to determine the neutron capture cross-section.[16][17]

## Applications in Research and Development

The distinct nuclear properties of **Krypton-83** make it a valuable tool in several advanced research areas:

- Materials Science:  $^{83}\text{Kr}$  NMR is a sensitive probe for characterizing the surfaces and porous structures of materials.[12] The interaction of the nuclear quadrupole moment with surface electric field gradients provides unique information that is not accessible with spin-1/2 nuclei like  $^{129}\text{Xe}$ . [12]
- Medical Imaging: Hyperpolarized  $^{83}\text{Kr}$  has emerged as a novel contrast agent for Magnetic Resonance Imaging (MRI), particularly for lung imaging.[18] The relaxation of hyperpolarized  $^{83}\text{Kr}$  is highly sensitive to the local surface chemistry, allowing for the differentiation between healthy and diseased tissues.[18]
- Nuclear Physics Research: Precision measurements of  $^{83}\text{Kr}$ 's nuclear properties provide important data for testing and refining nuclear models.[5] Its neutron capture cross-section is also relevant for studies in stellar nucleosynthesis.[17]

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